

An In-depth Technical Guide to the Aquatic Toxicity of Dodecane

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Compound of Interest

Compound Name: Dodecane

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Introduction

Dodecane (n-dodecane, $C_{12}H_{26}$) is a straight-chain alkane and a component of various industrial products, including solvents, distillation chasers, and fuel mixtures like diesel and jet fuel.[1] Its presence in these widely used materials means there is a potential for its release into aquatic environments through industrial discharge, accidental spills, and volatilization followed by deposition.[2] Due to its chemical properties, particularly its low water solubility and high lipophilicity, understanding its impact on aquatic organisms is crucial for comprehensive environmental risk assessment.

This technical guide provides a detailed overview of the aquatic toxicity of **dodecane**. It consolidates available ecotoxicological data, outlines the standardized experimental protocols used for its assessment, and discusses its environmental fate and mechanism of toxicity.

Environmental Fate and Properties

The behavior of **dodecane** in aquatic systems is governed by its physical and chemical properties. It is a colorless liquid with very low water solubility and a high octanol-water partition coefficient (log Pow), indicating a strong tendency to partition from water into organic phases, including the lipid tissues of aquatic organisms.

Key properties influencing its environmental fate include:

- **Water Solubility:** Extremely low, reported as 3.7×10^{-3} mg/L. This limits the concentration of truly dissolved **dodecane** in the water column.
- **Vapor Pressure:** 0.13 mmHg, indicating it is volatile. Volatilization is a significant pathway for its removal from surface waters.
- **Log Pow:** 6.2, signifying a high potential for bioaccumulation.
- **Biodegradability:** **Dodecane** is considered readily biodegradable by aquatic microorganisms under aerobic conditions.[\[1\]](#)

Despite its biodegradability, the combination of potential release and high bioaccumulation potential necessitates a thorough evaluation of its toxicity to aquatic life. A bioaccumulation factor (BCF) of 6,250 in the algae *Chlorella fusca* has been reported, and a BCF of 50-53 has been determined for the golden ide fish.[\[1\]](#)[\[3\]](#)

Acute Aquatic Toxicity of Dodecane

The acute toxicity of **dodecane** is evaluated across three primary trophic levels: fish, aquatic invertebrates (crustaceans), and algae. Due to its low solubility, toxicity testing is often performed using a Water Accommodated Fraction (WAF), which is a preparation of the water phase in equilibrium with the substance, containing primarily the dissolved components.[\[4\]](#) The results are often expressed as a Lethal Loading rate (LL50) or Effective Loading rate (EL50), which is the loading rate of the substance that is lethal to or affects 50% of the test organisms.

Toxicity to Fish

Acute toxicity testing in fish, typically following OECD Guideline 203, measures mortality over a 96-hour exposure period.

Table 1: Acute Toxicity of **Dodecane** to Fish

Endpoint	Value (mg/L)	Species	Exposure Duration	Source
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| LL50 | >100 | Fish (unspecified) | 24 h |[\[5\]](#)[\[6\]](#)[\[7\]](#) |

Toxicity to Aquatic Invertebrates

Aquatic invertebrates, such as *Daphnia magna*, are standard organisms for ecotoxicology studies. OECD Guideline 202 is the common protocol for assessing acute immobilization.

Table 2: Acute Toxicity of **Dodecane** to Aquatic Invertebrates

Endpoint	Value (mg/L)	Species	Exposure Duration	Source
EC50	0.2	Aquatic invertebrates	48 h	[5] [6]
LC50	>0.1	Aquatic invertebrates	96 h	[6] [7]

| EL50 | 100 | Aquatic invertebrates | 48 h | [\[5\]](#)[\[6\]](#)[\[7\]](#) |

Toxicity to Algae

Algal growth inhibition tests, following protocols like OECD Guideline 201, are used to assess the effects of substances on primary producers in the aquatic food web.

Table 3: Toxicity of **Dodecane** to Algae

Endpoint	Value (mg/L)	Species	Exposure Duration	Note
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| No data available | - | - | - | The available safety data sheets do not provide specific EC50 values for algae. However, **dodecane** has been observed to cause cell death in the microalga *Dunaliella salina* upon direct phase contact.[\[8\]](#)[\[9\]](#) |

Experimental Protocols

Standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD) are fundamental for generating reliable and comparable aquatic toxicity data.

OECD Guideline 203: Fish, Acute Toxicity Test

- Principle: This test determines the concentration of a substance that is lethal to 50% (LC50) of the test fish over a 96-hour exposure.
- Test Organism: Commonly used species include Zebrafish (*Danio rerio*) or Rainbow trout (*Oncorhynchus mykiss*).
- Methodology:
 - Exposure: At least seven fish are exposed to a minimum of five geometrically spaced concentrations of the test substance, plus a control group.
 - Duration: The exposure period is 96 hours.
 - Conditions: The test can be static (test solution is not renewed) or semi-static (test solution is renewed every 24 hours). Water temperature, pH, and dissolved oxygen are monitored.
 - Observations: Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
 - Endpoint: The LC50 and its 95% confidence limits are calculated for the 96-hour exposure period.

OECD Guideline 202: *Daphnia* sp., Acute Immobilisation Test

- Principle: This test measures the concentration at which 50% of *Daphnia* are immobilized after 48 hours (EC50). Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
- Methodology:
 - Exposure: Young daphnids are exposed to at least five concentrations of the test substance in a static test system. Typically, four replicates with five daphnids each are used per concentration and control.

- Duration: 48 hours.
- Conditions: Tests are conducted at 20 ± 2 °C with a defined light-dark cycle. The daphnids are not fed during the test.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 for immobilization at 48 hours is calculated.

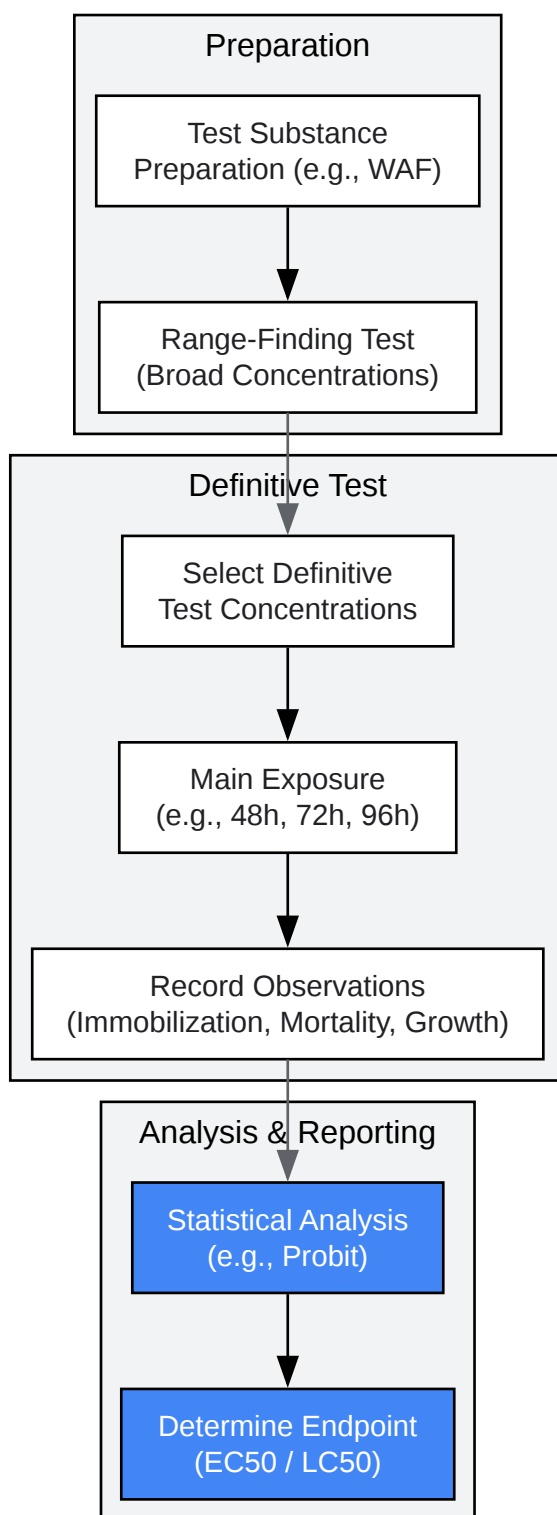
OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

- Principle: This test assesses the effect of a substance on the growth of a selected algal species over 72 hours. The endpoint is the inhibition of growth, measured as a reduction in growth rate or yield compared to a control.
- Test Organism: Recommended species include *Pseudokirchneriella subcapitata* (a green alga).
- Methodology:
 - Exposure: Exponentially growing algal cultures are exposed to at least five concentrations of the test substance in a nutrient-rich medium.
 - Duration: 72 hours.
 - Conditions: Cultures are maintained in batch systems with continuous light and a constant temperature (21-24 °C).
 - Measurements: Algal biomass is measured at least every 24 hours, often using cell counts or a spectrophotometer to measure optical density.
 - Endpoint: The EC50 (concentration causing 50% inhibition) is calculated for both growth rate (ErC50) and yield (EyC50).

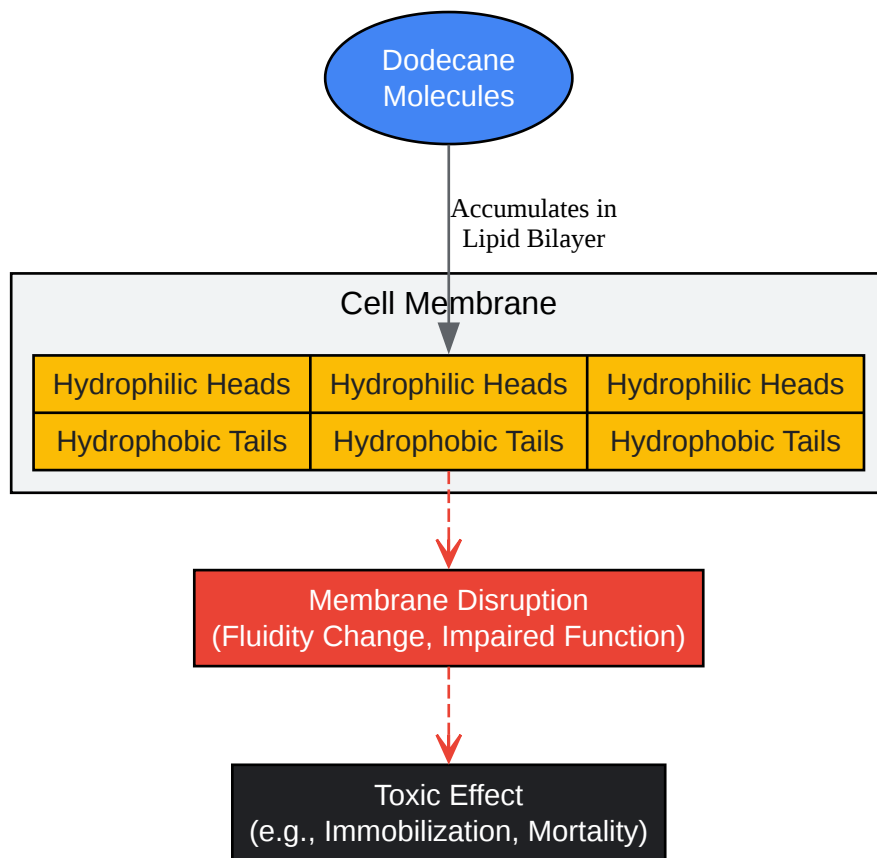
Visualizations: Workflows and Mechanisms

Standard Aquatic Toxicity Testing Workflow

The following diagram illustrates the typical workflow for conducting an acute aquatic toxicity study according to OECD guidelines.



Mechanism of Non-Polar Narcosis



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